

Physical properties of 5-Formylfuran-2-carbonitrile (melting point, boiling point)

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Compound of Interest

Compound Name: 5-Formylfuran-2-carbonitrile

Cat. No.: B1206125

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Technical Guide: Physicochemical Characterization of 5-Formylfuran-2-carbonitrile

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a technical overview of the known physical properties of **5-Formylfuran-2-carbonitrile**. Due to the limited availability of experimental data in public domains, this guide also furnishes detailed, standard experimental protocols for the determination of melting and boiling points, which are crucial for the physicochemical profiling of novel chemical entities.

Introduction to 5-Formylfuran-2-carbonitrile

5-Formylfuran-2-carbonitrile is a heterocyclic organic compound incorporating both a furan ring, an aldehyde, and a nitrile functional group. Its chemical structure suggests potential utility as a versatile building block in medicinal chemistry and materials science. A thorough understanding of its physical properties is fundamental for its application in synthesis, formulation, and quality control.

Physical Properties of 5-Formylfuran-2-carbonitrile

The quantitative physical data for **5-Formylfuran-2-carbonitrile** is sparse in currently accessible literature and chemical databases. The available information is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₃ NO ₂	[1]
Molecular Weight	121.09 g/mol	[1]
CAS Number	42061-89-2	[1][2][3][4]
Melting Point	Not Available	[2]
Boiling Point	Not Available	[2]

Note: The melting and boiling points for **5-Formylfuran-2-carbonitrile** are not available in the referenced public databases.[2]

Experimental Protocols for Physical Property Determination

For novel compounds like **5-Formylfuran-2-carbonitrile** where physical data is not readily available, the following standard laboratory procedures are recommended for determining melting and boiling points.

3.1. Determination of Melting Point (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid crystalline substance.

- Apparatus:
 - Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar digital device)
 - Capillary tubes (sealed at one end)
 - Spatula
 - Mortar and pestle
 - Sample of the compound (finely powdered)

- Procedure:
 - Sample Preparation: A small amount of the dry, crystalline sample is finely ground using a mortar and pestle to ensure a uniform particle size.
 - Loading the Capillary Tube: The open end of the capillary tube is tapped into the powdered sample, packing a small amount (2-3 mm in height) into the sealed end. The tube is then inverted and tapped gently to ensure the sample is tightly packed at the bottom.
 - Instrument Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.
 - Approximate Melting Point Determination: A rapid heating rate (10-20 °C/min) is initially used to get an approximate melting range.
 - Accurate Melting Point Determination: A fresh sample is prepared in a new capillary tube. The apparatus is allowed to cool to at least 20 °C below the approximate melting point. The sample is then heated at a slow, controlled rate (1-2 °C/min) near the expected melting point.
 - Observation: The temperature at which the first liquid drop appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the compound.

3.2. Determination of Boiling Point (Micro Boiling Point Method)

For small quantities of a liquid, the micro boiling point method is a suitable technique.

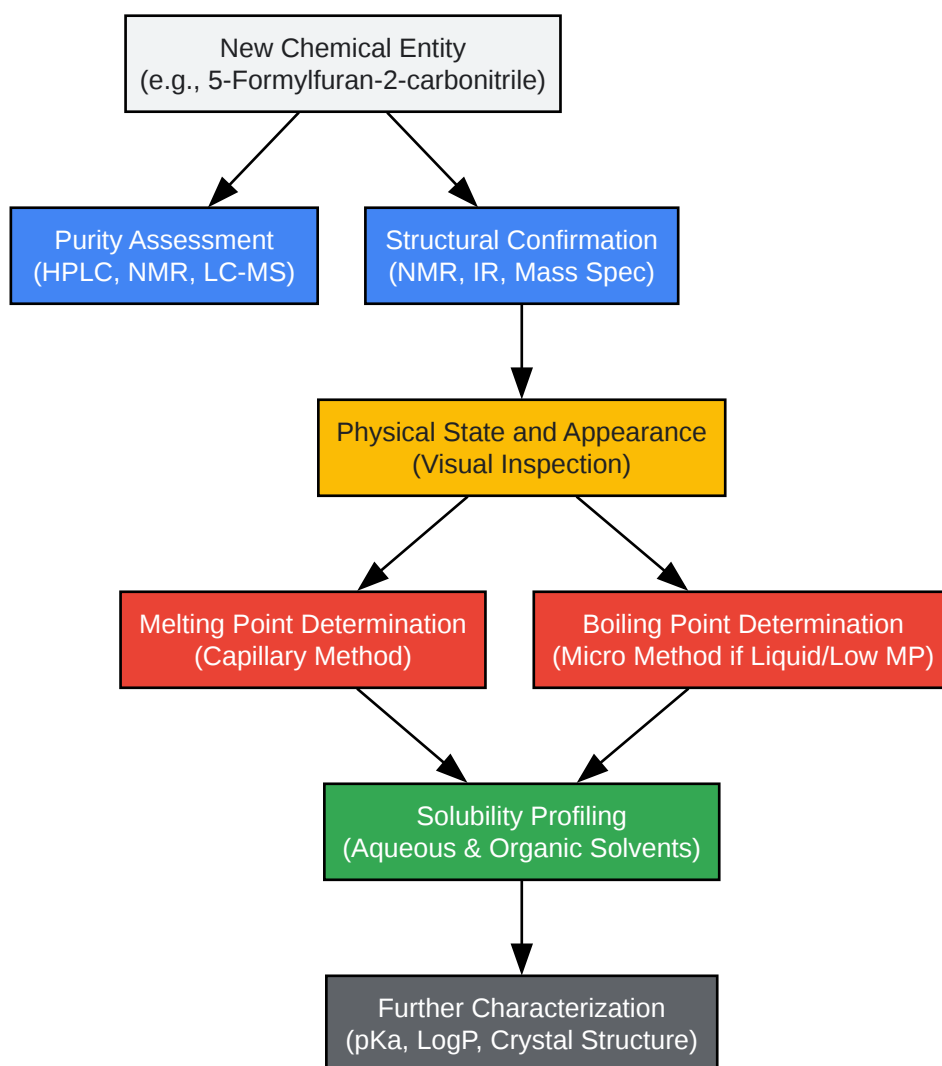
Assuming **5-Formylfuran-2-carbonitrile** is a solid at room temperature, this method would be applicable after it has been melted.

- Apparatus:
 - Small test tube or sample vial
 - Capillary tube (sealed at one end)

- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Clamp and stand
- Procedure:
 - Sample Preparation: A small amount of the liquid sample (a few drops) is placed into the small test tube.
 - Capillary Inversion: A capillary tube, sealed at one end, is placed into the test tube with its open end downwards.
 - Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The entire assembly is then submerged in a heating bath.
 - Heating: The bath is heated gradually. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
 - Boiling Point Identification: The temperature is noted when a rapid and continuous stream of bubbles emerges from the capillary tube. The heating is then discontinued.
 - Recording the Boiling Point: The liquid will begin to cool, and the stream of bubbles will slow down and eventually stop. The moment the bubbling ceases and the liquid just begins to enter the capillary tube, the temperature is recorded. This temperature is the boiling point of the liquid, as it is the point where the vapor pressure of the liquid equals the atmospheric pressure.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a generalized workflow for the initial physicochemical characterization of a newly synthesized chemical compound.



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Physicochemical Characterization Workflow

This guide provides a foundational understanding of the physicochemical properties of **5-Formylfuran-2-carbonitrile** and standard methodologies for their experimental determination. Accurate and comprehensive characterization is a critical step in the research and development pipeline for any novel chemical entity.

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